

Pentadecane as a Non-Polar Solvent in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: Pentadecane

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Introduction

Pentadecane, a linear alkane with the formula $C_{15}H_{32}$, is a non-polar solvent with a high boiling point and low reactivity.^{[1][2]} These properties make it a valuable medium for specific applications in organic synthesis, particularly for reactions requiring elevated temperatures and an inert environment. Its hydrophobic nature allows for the effective dissolution of non-polar compounds and reagents.^[2] This document provides detailed application notes and protocols for the use of **pentadecane** as a solvent in various organic reactions, supported by its physicochemical properties and safety considerations.

Physicochemical Properties of Pentadecane

A comprehensive understanding of a solvent's physical properties is crucial for its effective application in organic synthesis. The following table summarizes the key physicochemical properties of n-pentadecane.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₂	[1]
Molecular Weight	212.41 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	270 °C	[2]
Melting Point	8-10 °C	[2]
Density	0.769 g/mL at 25 °C	[2]
Refractive Index	1.431 at 20 °C	[2]
Flash Point	132 °C	[3]
Water Solubility	Immiscible	[2]
Dielectric Constant	2.05	[2]

Solubility Data

Pentadecane's utility as a solvent is determined by its ability to dissolve various organic compounds. The following table provides solubility data for selected common organic compounds in **pentadecane** and other relevant non-polar solvents. Due to the limited availability of direct solubility data in **pentadecane**, information for similar non-polar solvents is included to provide a reasonable estimation.

Compound	Solvent	Temperature (°C)	Solubility	Reference
Benzoic Acid	Heptane	25	Low	[4]
Benzoic Acid	Pentane	25	Quite low	[4]
Naphthalene	General Organic Solvents	Room Temperature	Soluble	[5]

Note: The solubility of non-polar organic compounds in **pentadecane** is expected to be comparable to that in other long-chain alkanes like heptane and dodecane. Generally, "like dissolves like," meaning non-polar solutes will exhibit higher solubility in **pentadecane**.

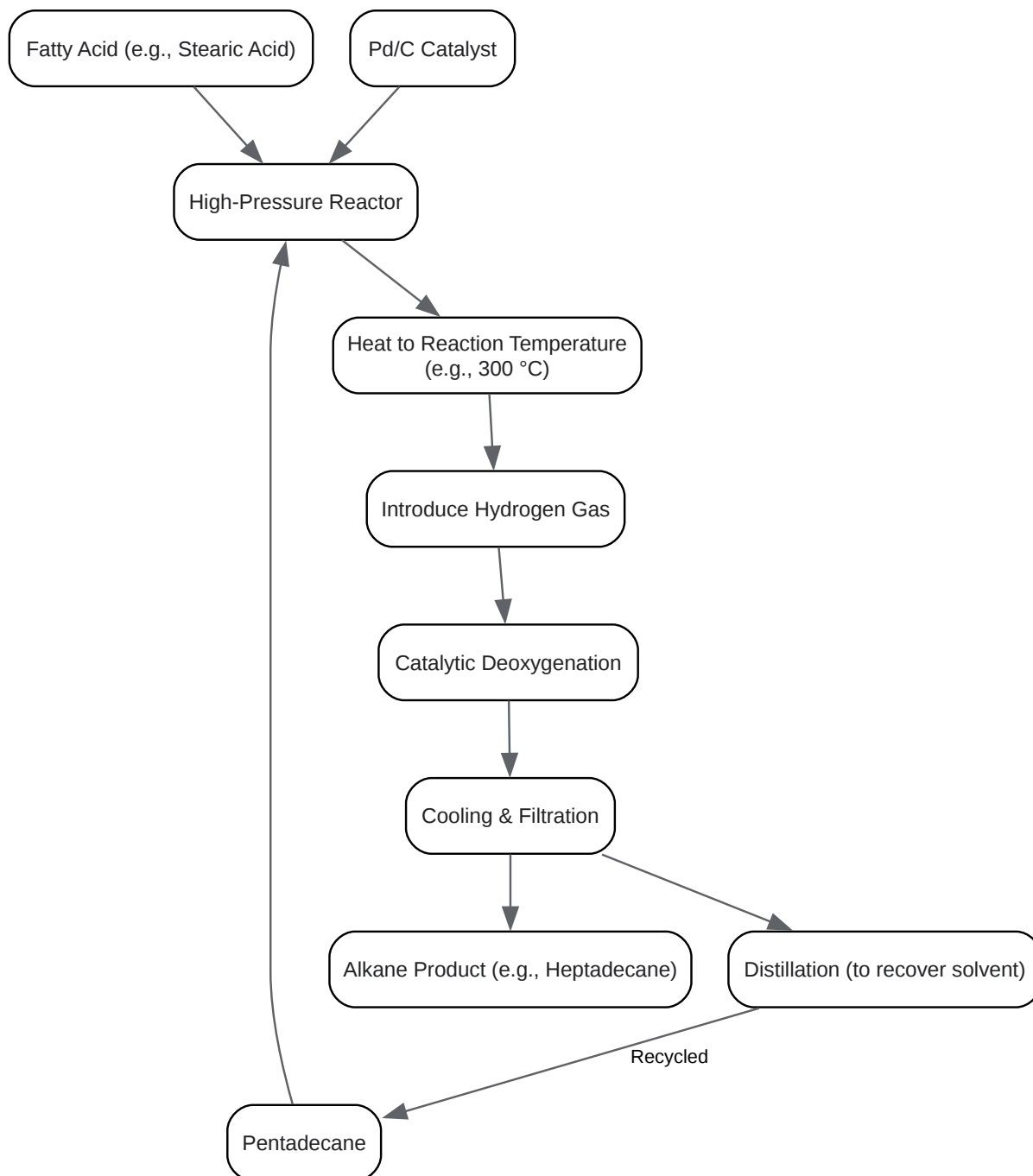
Applications in Organic Synthesis

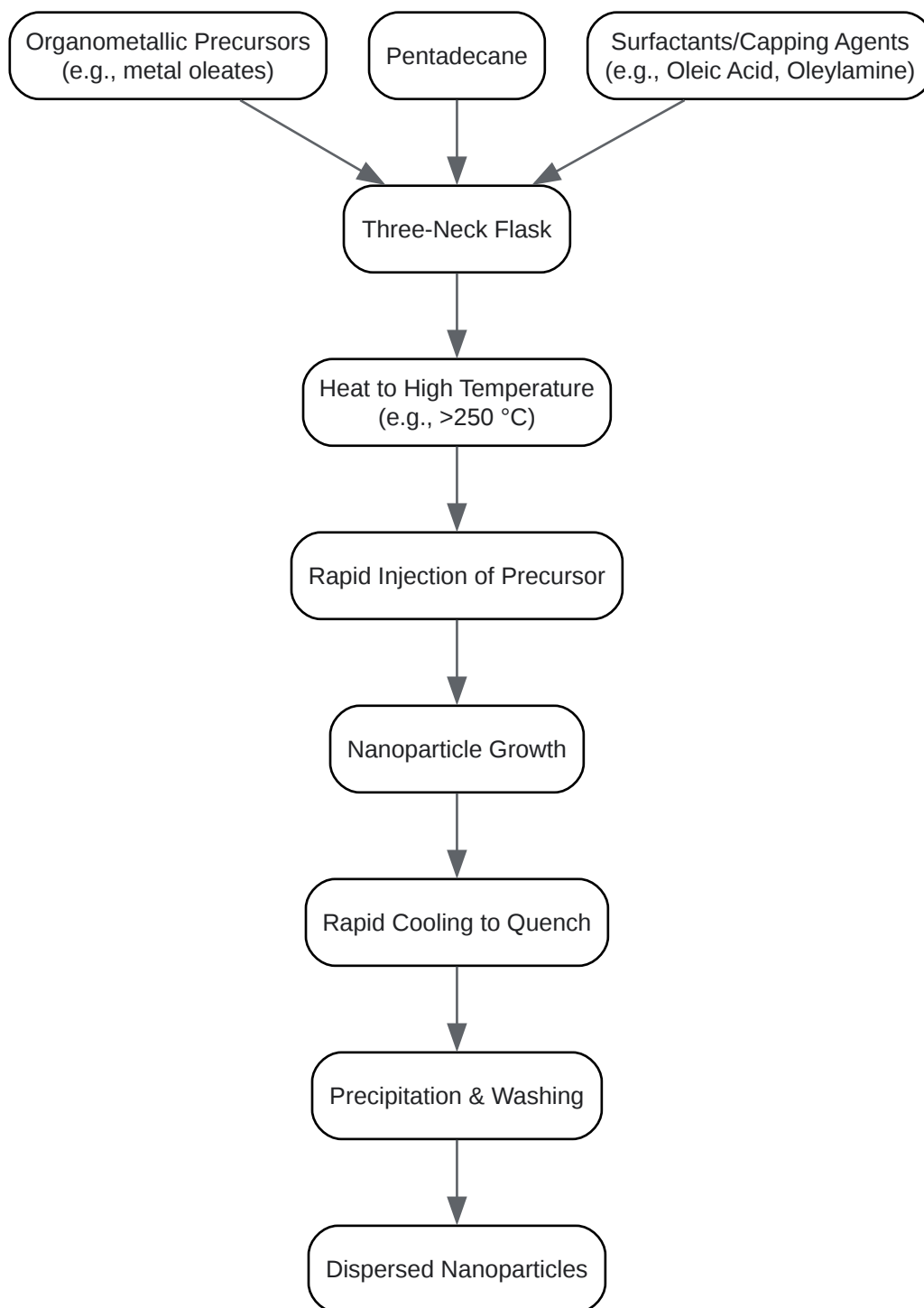
Pentadecane's high boiling point and chemical inertness make it a suitable solvent for several types of organic reactions, particularly those requiring high temperatures.

Catalytic Deoxygenation of Fatty Acids

The conversion of fatty acids into long-chain alkanes is a critical process in biofuel production.

Pentadecane can serve as an excellent solvent for the catalytic deoxygenation of fatty acids like stearic acid to produce heptadecane, a valuable component of diesel fuel.^{[6][7][8]}





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